

Ammonium Thiocyanate (CAS 1762-95-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ammonium thiocyanate

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Ammonium thiocyanate (NH_4SCN), with CAS number 1762-95-4, is a versatile inorganic compound with a wide range of applications in chemical synthesis, analytical chemistry, and various industrial processes. This technical guide provides an in-depth overview of its chemical properties, synthesis, key applications with detailed experimental protocols, and its role as a disruptor of thyroid hormone signaling.

Chemical and Physical Properties

Ammonium thiocyanate is a colorless, hygroscopic crystalline solid. It is highly soluble in water, and its dissolution is endothermic. It is also soluble in various organic solvents, including ethanol and acetone.^{[1][2]} Upon heating, it isomerizes to thiourea, an equilibrium reaction that is temperature-dependent.^[3]

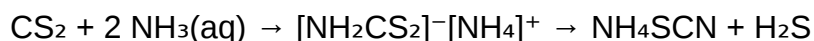
Table 1: Physical and Chemical Properties of **Ammonium Thiocyanate**

Property	Value	References
CAS Number	1762-95-4	[2]
Molecular Formula	NH ₄ SCN	[4]
Molecular Weight	76.12 g/mol	[5]
Appearance	Colorless crystalline solid	[4]
Melting Point	149-154 °C	[5]
Boiling Point	Decomposes at 170 °C	[3]
Density	1.305 g/cm ³	[6]
Solubility in water	128 g/100 mL at 0 °C	[6]
pH (5% aqueous solution)	4.5 - 6.0	

Synthesis of Ammonium Thiocyanate

Ammonium thiocyanate is commercially produced by the reaction of carbon disulfide with aqueous ammonia. This reaction proceeds through an ammonium dithiocarbamate intermediate, which upon heating, decomposes to **ammonium thiocyanate** and hydrogen sulfide.[3]

Reaction Scheme:



Key Applications and Experimental Protocols

Ammonium thiocyanate serves as a crucial reagent in a variety of chemical transformations and analytical methods.

Synthesis of Thiourea

Ammonium thiocyanate isomerizes to thiourea upon heating.

Experimental Protocol:

- Place 50 g of **ammonium thiocyanate** in a round-bottom flask.
- Heat the flask in a paraffin bath to a temperature where the mass just remains liquid (approximately 140-145 °C).[7]
- Maintain this temperature for 5-6 hours.[7]
- Allow the melt to cool and solidify.
- Grind the powdered melt with half its weight of cold water to dissolve any unreacted **ammonium thiocyanate**.
- Filter the mixture to isolate the crude thiourea.
- Recrystallize the residue from hot water to obtain pure thiourea as colorless, silky needles. The expected yield is approximately 7-8 grams.[7]

Synthesis of Guanidinium Thiocyanate

Guanidinium thiocyanate can be prepared by heating **ammonium thiocyanate** at a higher temperature.

Experimental Protocol:

- Heat dry **ammonium thiocyanate** powder to 180 °C.[8]
- The **ammonium thiocyanate** will pyrolyze, leading to the formation of guanidinium thiocyanate.[8] This method can also be influenced by the presence of substances like river sand or kaolin, which can affect the decomposition and yield of guanidine.[9][10][11]

Synthesis of 2-Aminothiazole Derivatives

Ammonium thiocyanate is a key reagent in the Hantzsch thiazole synthesis.

Experimental Protocol for the Synthesis of 2-Amino-4-methylthiazole:

This reaction is typically carried out by reacting thiourea (which can be synthesized from **ammonium thiocyanate**) with chloroacetone.[12] A more direct approach involves the reaction

of an alpha-haloketone with a thiocyanate salt.

- Suspend 76 g (1 mole) of thiourea in 200 cc of water in a 500-cc flask equipped with a reflux condenser, dropping funnel, and mechanical stirrer.[12]
- With stirring, add 92.5 g (80 cc, 1 mole) of chloroacetone dropwise over 30 minutes. The reaction is exothermic, and the thiourea will dissolve.[12]
- After the addition is complete, cool the reaction mixture.
- Add solid sodium hydroxide with cooling to make the solution alkaline.
- Separate the upper oily layer and extract the aqueous layer with ether.
- Combine the oil and ethereal extracts, dry over solid sodium hydroxide, and filter.
- Remove the ether by distillation and distill the remaining oil under reduced pressure to obtain 2-amino-4-methylthiazole. The boiling point is 117–120°/8 mm. The expected yield is 70–75%.[12]

Synthesis of Thiiranes from Oxiranes

Ammonium thiocyanate can be used to convert oxiranes (epoxides) to thiiranes (episulfides).

Experimental Protocol:

- To a mixture of the oxirane (1 mmol) and **ammonium thiocyanate** (3 mmol) in acetonitrile (5 mL), add a catalytic amount of $\text{TiO}(\text{OCOCF}_3)_2$ or $\text{TiCl}_3(\text{OTf})$ (0.014–0.08 mmol).[13]
- Reflux the mixture for a period ranging from 0.25 to 5.5 hours, monitoring the reaction progress.[13]
- Upon completion, cool the reaction mixture.
- Work up the reaction mixture by evaporation of the solvent and purification of the residue by column chromatography to isolate the thiirane.[13] A solvent- and catalyst-free method has also been described where the oxirane is heated with **ammonium thiocyanate**. [14]

Colorimetric Determination of Iron(III)

Ammonium thiocyanate is widely used for the quantitative analysis of iron(III) ions due to the formation of an intensely red-colored complex ion, $[\text{Fe}(\text{SCN})(\text{H}_2\text{O})_5]^{2+}$.[\[15\]](#)

Experimental Protocol:

1. Preparation of Reagents:

- **Standard Iron(III) Solution (50 ppm Fe^{3+}):** Prepare a stock solution of iron(III) ammonium sulfate.[\[15\]](#)
- **Ammonium Thiocyanate Solution (1 mol/L):** Dissolve 76.12 g of **ammonium thiocyanate** in distilled water and make up to 1 L.[\[16\]](#)[\[17\]](#)

2. Preparation of Standard Solutions:

- Prepare a series of standard solutions with known Fe^{3+} concentrations (e.g., 0, 5, 10, 15, 20, 25 ppm) by diluting the standard iron(III) solution with distilled water.[\[15\]](#)

3. Color Development:

- To each standard solution and the unknown sample solution, add an equal volume of the 1 mol/L **ammonium thiocyanate** solution.[\[15\]](#)
- Allow the color to develop for a stable period, typically around 15 minutes.[\[15\]](#)[\[17\]](#)

4. Measurement:

- Measure the absorbance of each solution using a colorimeter at a wavelength of approximately 480 nm (using a blue filter).[\[15\]](#)

5. Calibration Curve and Analysis:

- Plot a graph of absorbance versus the concentration of the standard solutions to create a calibration curve.
- Determine the concentration of iron(III) in the unknown sample by measuring its absorbance and interpolating from the calibration curve.[\[15\]](#)

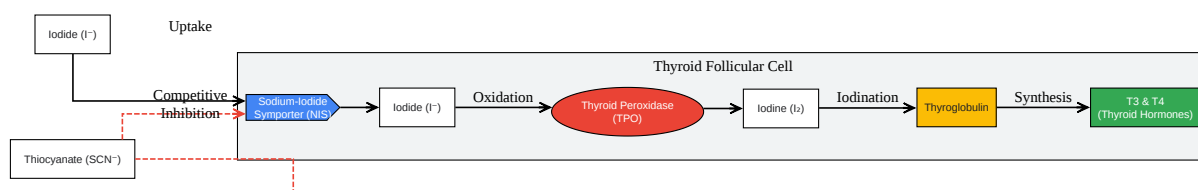
Disruption of Thyroid Hormone Signaling

The thiocyanate ion (SCN^-) is a known endocrine disruptor that interferes with the normal functioning of the thyroid gland.[18][19] Its mechanism of action involves the inhibition of key steps in thyroid hormone synthesis.

Mechanism of Action:

- **Competitive Inhibition of Iodide Uptake:** The thiocyanate ion has a similar ionic radius to the iodide ion (I^-). This allows it to compete with iodide for uptake into the thyroid follicular cells via the sodium-iodide symporter (NIS).[18][20]
- **Inhibition of Thyroid Peroxidase (TPO):** Thiocyanate acts as a competitive substrate for thyroid peroxidase (TPO), the enzyme responsible for oxidizing iodide to iodine (I_2) and incorporating it into thyroglobulin, a process known as organification.[21] By inhibiting TPO, thiocyanate reduces the synthesis of the thyroid hormones thyroxine (T_4) and triiodothyronine (T_3).
- **Disruption of the Hypothalamic-Pituitary-Thyroid (HPT) Axis:** The decreased production of T_4 and T_3 leads to a feedback mechanism that increases the secretion of thyroid-stimulating hormone (TSH) from the pituitary gland.[20] Chronic stimulation by TSH can lead to hypertrophy and hyperplasia of the thyroid gland, resulting in goiter.[20]

Signaling Pathway Diagram:



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Caption: Disruption of thyroid hormone synthesis by thiocyanate.

Safety and Handling

Ammonium thiocyanate is harmful if swallowed, in contact with skin, or if inhaled.[22] It causes serious eye damage.[10] Contact with acids liberates very toxic gas.[10] It is also harmful to aquatic life with long-lasting effects.[10] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a fume hood.

Table 2: GHS Hazard Information for **Ammonium Thiocyanate**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Hazardous to the Aquatic Environment, Chronic Hazard	3	H412: Harmful to aquatic life with long lasting effects

Conclusion

Ammonium thiocyanate is a chemical of significant interest due to its wide-ranging applications in synthesis and analysis. Its utility in the preparation of important organic compounds and its role in analytical chemistry are well-established. However, its potential as an endocrine disruptor, specifically its impact on thyroid hormone signaling, warrants careful consideration, particularly in the context of environmental and health sciences. A thorough understanding of its properties, reactivity, and biological effects is crucial for its safe and effective use in research and development.

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